Spectral Analysis of Petaline: A Technical Guide to its Structural Elucidation

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Compound of Interest

Compound Name:	*Petaline*
CAS No.:	*64057-59-6*
Cat. No.:	*B1196638*

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Abstract

Petaline, a quaternary benzylisoquinoline alkaloid isolated from the plant species Leontice leontopetalum, has been a subject of pharmacological interest. This technical guide provides a comprehensive overview of the spectral analysis of **Petaline**, focusing on the application of Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) for its structural elucidation. Due to the historical context of its discovery, experimental NMR and detailed mass spectral data for **Petaline** are not readily available in the public domain. Therefore, this guide presents a detailed analysis based on its known chemical structure, incorporating predicted NMR data and expected mass spectrometric fragmentation patterns. This document aims to serve as a thorough resource for researchers, detailing experimental protocols, data interpretation, and the logical workflow for the structural characterization of **Petaline** and related quaternary benzylisoquinoline alkaloids.

Introduction

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Petaline is a naturally occurring quaternary alkaloid belonging to the benzylisoquinoline class. It was first isolated from Leontice leontopetalum (Berberidaceae), a plant with a history in traditional medicine.[1][2][3] The structure of **Petaline** features a tetrahydroisoquinoline core with a benzyl group substitution, characteristic of this class of alkaloids. The pharmacological properties of **Petaline**, including its convulsant activity, were investigated in early studies.[4]

The precise determination of the chemical structure of natural products like **Petaline** is fundamental to understanding their biological activity, mechanism of action, and potential for drug development. Modern spectroscopic techniques, particularly NMR and MS, are indispensable tools in this process. This guide will walk through the theoretical application of these techniques for the complete structural assignment of **Petaline**.

Predicted Spectral Data of **Petaline**

Given the absence of publicly available experimental spectra, the following tables summarize the predicted ^{1}H and ^{13}C NMR chemical shifts for **Petaline**. These predictions are based on established chemical shift values for similar structural motifs in related benzylisoquinoline alkaloids and computational NMR prediction software.

Predicted ^{1}H NMR Data

Table 1: Predicted ^{1}H NMR Data for **Petaline** (in $CDCl_3$, 500 MHz)

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Position	Predicted Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration
H-1	4.5 - 4.7	dd	12.0, 4.5	1H
H-3α	3.2 - 3.4	m	-	1H
H-3β	2.9 - 3.1	m	-	1H
H-4α	3.0 - 3.2	m	-	1H
H-4β	2.8 - 3.0	m	-	1H
H-5	6.8 - 6.9	s	-	1H
H-8	6.7 - 6.8	s	-	1H
H-2'	7.2 - 7.3	d	8.5	2H
H-3'	6.8 - 6.9	d	8.5	2H
7-OCH_3	3.8 - 3.9	s	-	3H
4'-OCH_3	3.7 - 3.8	s	-	3H
N^+-$(CH_3)_2$	3.3 - 3.5	s	-	6H
8-OH	5.5 - 6.0	s (br)	-	1H

Predicted ^{13}C NMR Data

Table 2: Predicted ^{13}C NMR Data for **Petaline** (in $CDCl_3$, 125 MHz)

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Position	Predicted Chemical Shift (δ, ppm)
C-1	65 - 70
C-3	50 - 55
C-4	25 - 30
C-4a	125 - 130
C-5	110 - 115
C-6	145 - 150
C-7	145 - 150
C-8	140 - 145
C-8a	120 - 125
C-1'	130 - 135
C-2'	130 - 135
C-3'	113 - 118
C-4'	158 - 162
7-OCH_3	55 - 60
4'-OCH_3	55 - 60
N^+-$(CH_3)_2$	50 - 55

Mass Spectrometry Analysis

High-resolution mass spectrometry (HRMS) is crucial for determining the elemental composition of a molecule. For **Petaline** chloride ($C_{20}H_{26}ClNO_3$), the expected monoisotopic mass would be approximately 363.1601 g/mol for the cation $[C_{20}H_{26}NO_3]^+$.

Expected Fragmentation Pattern

In tandem mass spectrometry (MS/MS), the **Petaline** cation is expected to undergo characteristic fragmentation. The most likely cleavage would be a retro-Diels-Alder (RDA) type

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fragmentation of the tetrahydroisoquinoline ring and cleavage of the benzyl C-C bond, which are common fragmentation pathways for benzylisoquinoline alkaloids.

Key Expected Fragment Ions:

- Loss of the benzyl group: A significant fragment would arise from the cleavage of the C1-Cα bond, resulting in the loss of the p-methoxybenzyl radical and formation of a dihydroisoquinolinium ion.
- RDA Fragmentation: Cleavage of the bonds in the non-aromatic ring of the tetrahydroisoquinoline core can lead to characteristic fragment ions.
- Loss of methyl groups: Fragmentation involving the loss of methyl radicals from the quaternary nitrogen or the methoxy groups is also anticipated.

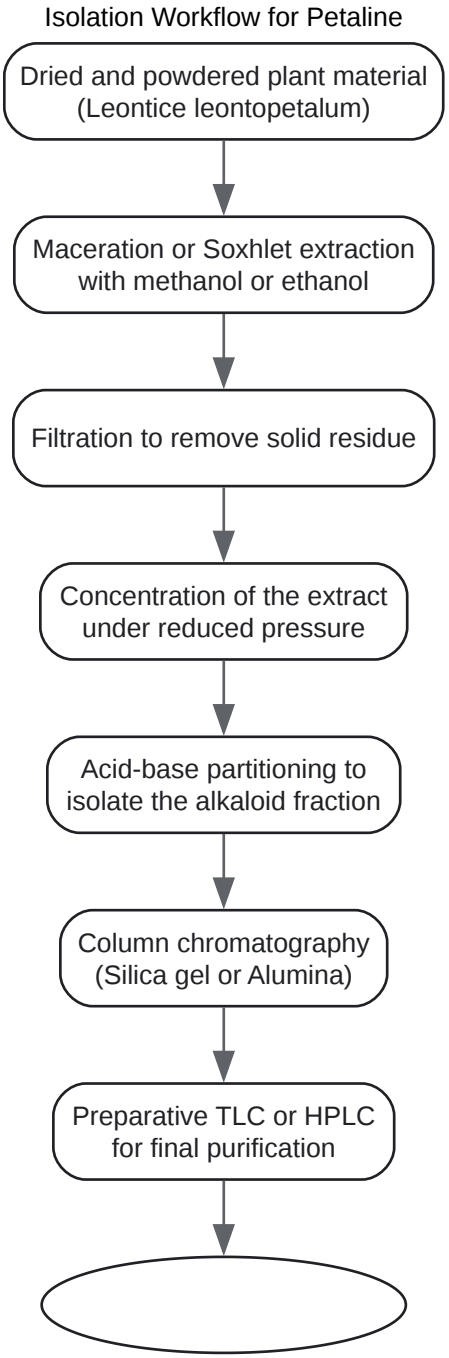
Experimental Protocols

The following sections detail generalized experimental protocols for the isolation and spectral analysis of **Petaline** from its natural source.

Isolation and Purification of **Petaline**

The isolation of **Petaline** from Leontice leontopetalum would typically involve the following steps:

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*Isolation workflow for **Petaline**.*

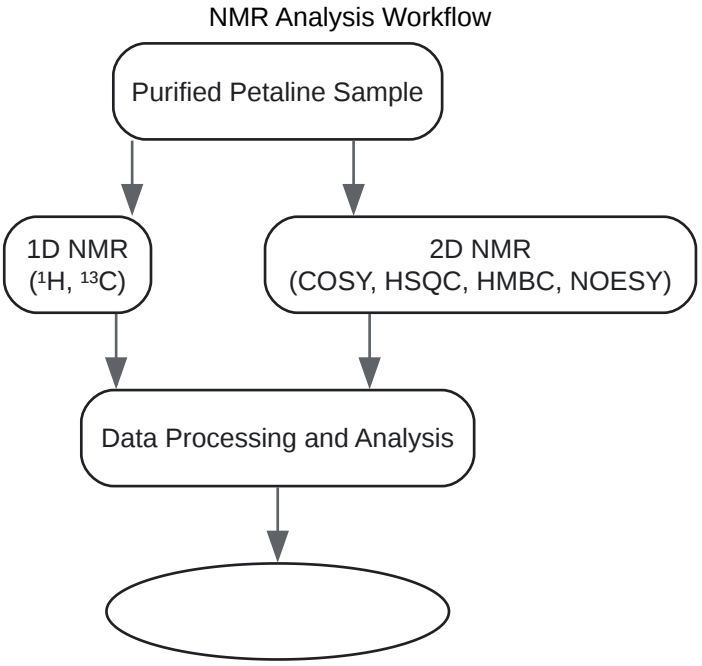
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NMR Spectroscopy

High-resolution NMR spectra are essential for the unambiguous structural elucidation of **Petaline**.

- Sample Preparation: 5-10 mg of the purified **Petaline** chloride is dissolved in 0.5-0.7 mL of deuterated solvent (e.g., $CDCl_3$, MeOD, or D_2O). A small amount of a reference standard like tetramethylsilane (TMS) is added for chemical shift calibration.
- ^1H NMR Spectroscopy: A one-dimensional ^1H NMR spectrum is acquired on a 400-600 MHz spectrometer. Key parameters to optimize include the number of scans, relaxation delay, and spectral width.
- ^{13}C NMR Spectroscopy: A one-dimensional ^{13}C NMR spectrum is recorded, often with proton decoupling, to identify all unique carbon environments.
- 2D NMR Spectroscopy: A suite of two-dimensional NMR experiments is crucial for establishing connectivity.
  - COSY (Correlation Spectroscopy): To identify proton-proton spin-spin coupling networks.
  - HSQC (Heteronuclear Single Quantum Coherence): To correlate directly bonded proton and carbon atoms.
  - HMBC (Heteronuclear Multiple Bond Correlation): To establish long-range (2-3 bond) correlations between protons and carbons, which is vital for connecting different structural fragments.
  - NOESY (Nuclear Overhauser Effect Spectroscopy) or ROESY (Rotating-frame Overhauser Effect Spectroscopy): To determine the spatial proximity of protons, aiding in stereochemical assignments.

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NMR analysis workflow.

Mass Spectrometry

Mass spectrometry provides information about the molecular weight and elemental composition of **Petaline**, as well as structural information through fragmentation analysis.

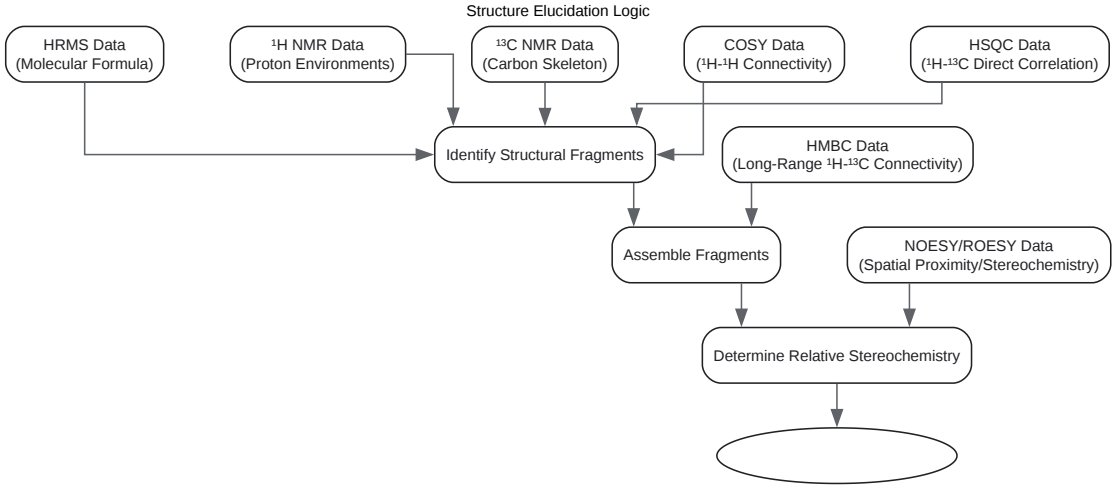
- Instrumentation: A high-resolution mass spectrometer, such as a Q-TOF (Quadrupole Time-of-Flight) or Orbitrap instrument, equipped with an electrospray ionization (ESI) source is ideal.
- Sample Introduction: The purified sample is dissolved in a suitable solvent (e.g., methanol/water with a small amount of formic acid) and introduced into the mass spectrometer via direct infusion or coupled with a liquid chromatography (LC) system.
- Data Acquisition:

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- Full Scan MS: To determine the accurate mass of the molecular ion and confirm the elemental composition.
- Tandem MS (MS/MS): The molecular ion is isolated and fragmented by collision-induced dissociation (CID) to generate a characteristic fragmentation pattern that aids in structural confirmation.

Structure Elucidation Workflow

The logical process of elucidating the structure of **Petaline** from its spectral data is as follows:



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Logical workflow for structure elucidation.

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Conclusion

While experimental spectral data for **Petaline** remains elusive in contemporary databases, this technical guide provides a comprehensive framework for its structural elucidation using modern spectroscopic methods. The predicted NMR data and expected mass spectrometric fragmentation patterns, in conjunction with the detailed experimental protocols, offer a valuable resource for researchers working with **Petaline** or other related benzylisoquinoline alkaloids. This guide underscores the power of a combined spectroscopic approach for the unambiguous characterization of complex natural products, a critical step in the journey from natural source to potential therapeutic agent.

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